

CAS number and molecular weight of 4-Octylphenethyl alcohol.

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Compound of Interest

Compound Name: 2-(4-Octylphenyl)ethanol

Cat. No.: B019509

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An In-depth Technical Guide to 4-Octylphenethyl Alcohol

This technical guide provides a comprehensive overview of 4-Octylphenethyl alcohol, detailing its chemical properties, synthesis protocols, and potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

4-Octylphenethyl alcohol is an organic compound characterized by a benzene ring substituted with an octyl group and a phenethyl alcohol group at the para position.

Table 1: Physicochemical Properties of 4-Octylphenethyl Alcohol

Property	Value	Source
CAS Number	162358-05-6	Internal Search
Molecular Formula	C ₁₆ H ₂₆ O	Internal Search
Molecular Weight	234.38 g/mol	Internal Search

Synthesis of 4-Octylphenethyl Alcohol

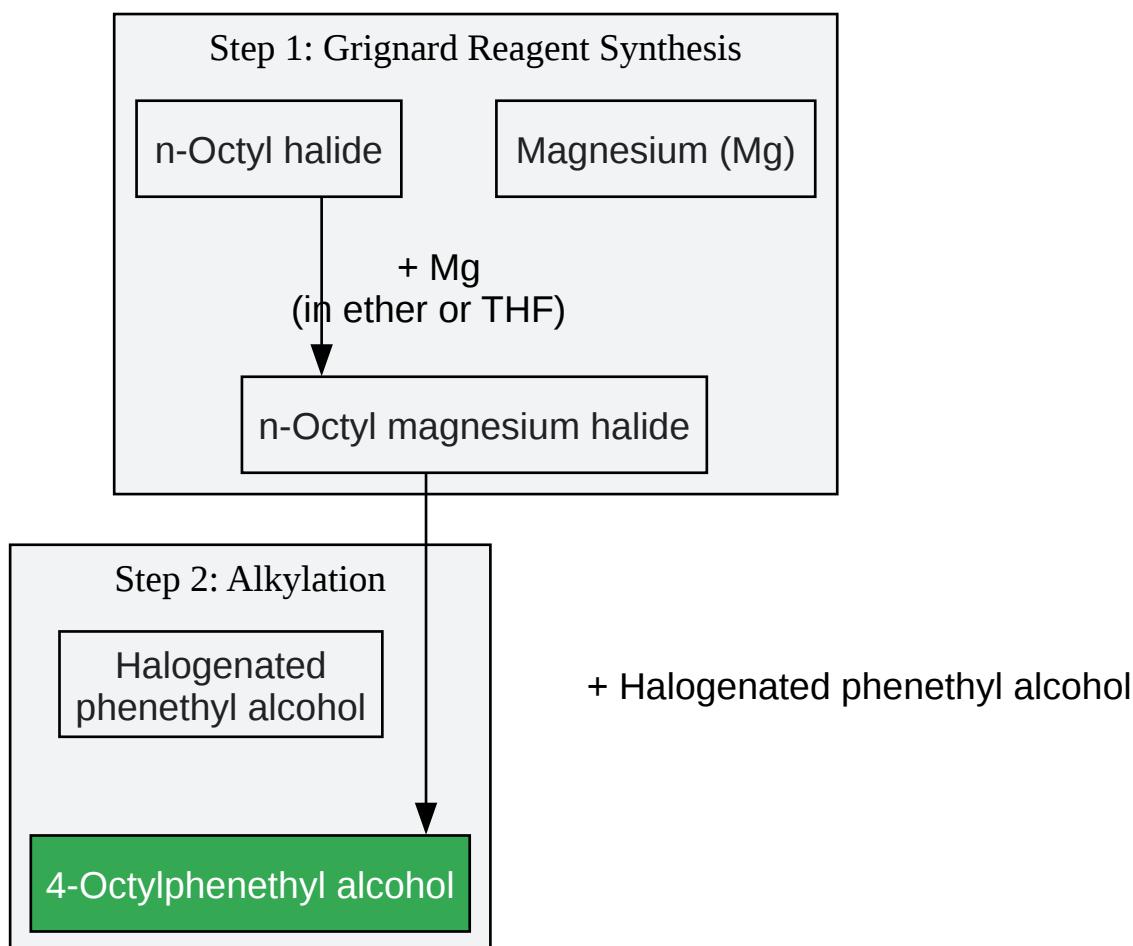
Two primary synthetic routes for 4-Octylphenethyl alcohol have been identified in the literature. These are valuable for researchers requiring this compound as a chemical intermediate.

Synthesis via Grignard Reaction and Alkylation

A common method for preparing 4-Octylphenethyl alcohol involves a Grignard reagent.[\[1\]](#)

Experimental Protocol:

- **Synthesis of Grignard Reagent:** An n-octyl magnesium halide (e.g., chloride or bromide) is synthesized by reacting chlorooctane or bromooctane with magnesium powder in an anhydrous solvent such as diethyl ether or tetrahydrofuran (THF).[\[1\]](#)
- **Alkylation Reaction:** The prepared Grignard reagent is then reacted with a halogenated phenethyl alcohol derivative (e.g., methyl bromophenylethyl alcohol).[\[1\]](#)
- **Work-up:** The reaction mixture undergoes suction filtration. The filtrate is extracted with an organic solvent like ethyl acetate. The organic phase is then subjected to rotary evaporation to remove the solvent, yielding 4-Octylphenethyl alcohol.[\[1\]](#) A reported yield for this method is 80%.[\[1\]](#)



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Synthesis of 4-Octylphenethyl alcohol via Grignard reaction.

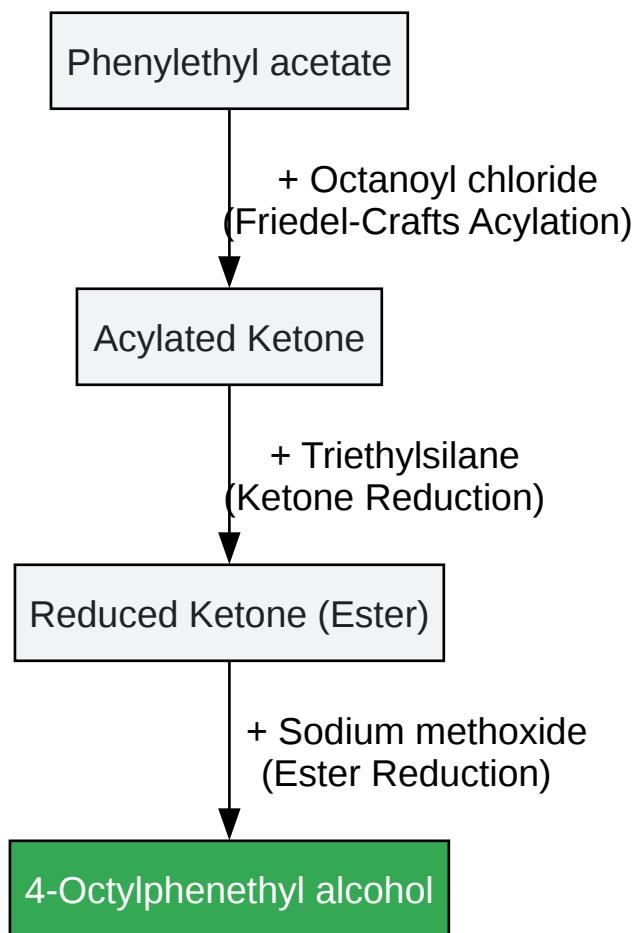
Synthesis as an Intermediate for Fingolimod

4-Octylphenethyl alcohol can also be synthesized as a key intermediate in the production of Fingolimod (FTY720).^[2]

Experimental Protocol:

- Friedel-Crafts Acylation: Phenylethyl acetate undergoes Friedel-Crafts acylation with octanoyl chloride.^[2]
- Ketone Reduction: The resulting ketone is reduced using triethylsilane.^[2]

- Ester Reduction: The ester is subsequently reduced to an alcohol using sodium methoxide to yield 4-Octylphenethyl alcohol.[2]



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Synthesis of 4-Octylphenethyl alcohol as a Fingolimod intermediate.

Potential Biological Activity and Signaling Pathways

While direct experimental data on the biological activity of 4-Octylphenethyl alcohol is limited, studies on structurally similar long-chain alkylphenols, such as octylphenol, provide insights into its potential effects. Long-chain alkylphenols are known to have endocrine-disrupting effects and can act as xenoestrogens.[3][4]

Potential Effects on Cellular Signaling

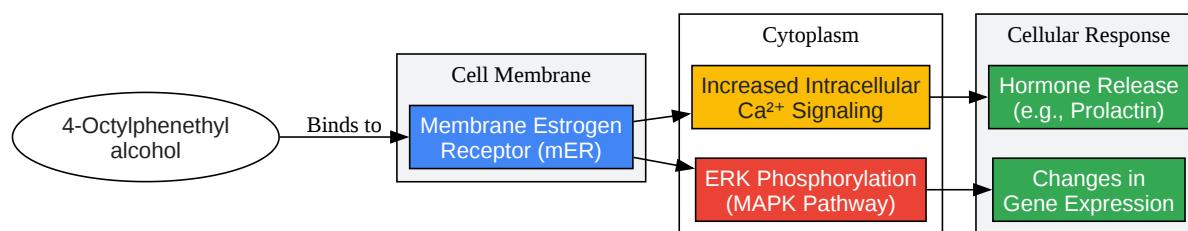
Research on compounds like octylphenol has demonstrated impacts on several key signaling pathways.[\[3\]](#)[\[4\]](#)

Table 2: Potential Biological Activities Based on Structurally Similar Compounds

Biological Process	Observation with Similar Compounds (e.g., Octylphenol)	Potential Implication for 4-Octylphenethyl alcohol
Calcium Signaling	Increased intracellular calcium oscillation frequency and volume. [3] [4]	May modulate intracellular calcium levels.
Hormone Release	Rapid prolactin (PRL) release. [3] [4]	Could influence endocrine functions.
MAPK/ERK Pathway	Increased phosphorylation of Extracellular signal-Regulated Kinase (ERK). [3] [4]	May be involved in regulating cell proliferation and differentiation.
Antibacterial Activity	Long-chain fatty alcohols have shown antibacterial properties.	Could possess antimicrobial effects.

Hypothetical Signaling Pathway

Based on the known effects of octylphenol on pituitary tumor cells, a potential signaling pathway for 4-Octylphenethyl alcohol could involve the activation of membrane estrogen receptors, leading to downstream effects on calcium signaling and the MAPK/ERK pathway.



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Hypothetical signaling pathway for 4-Octylphenethyl alcohol.

Conclusion

4-Octylphenethyl alcohol is a compound with established synthetic routes, primarily serving as an intermediate in the synthesis of other molecules. While direct biological data is scarce, its structural similarity to other long-chain alkylphenols suggests it may possess biological activities, including potential endocrine-disrupting and cell-signaling modulating properties. Further research is warranted to fully elucidate the biological and toxicological profile of this compound.

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